

Data Presentation: Solubility of C1 to C6 Alcohols in Water

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Compound of Interest

Compound Name: *1-Hexanol*

Cat. No.: *B041254*

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The following table summarizes the aqueous solubility of straight-chain alcohols from C1 to C6. The data highlights that while methanol, ethanol, and propan-1-ol are miscible with water, the solubility of butan-1-ol, pentan-1-ol, and hexan-1-ol is significantly lower.

Alcohol	Chemical Formula	Molar Mass (g/mol)	Solubility in water (g/100 mL)	Temperature (°C)
Methanol	CH ₃ OH	32.04	Miscible[1][2]	25
Ethanol	C ₂ H ₅ OH	46.07	Miscible[3][4]	20
Propan-1-ol	C ₃ H ₇ OH	60.10	Miscible[5][6][7]	25
Butan-1-ol	C ₄ H ₉ OH	74.12	7.7[8]	20
Pentan-1-ol	C ₅ H ₁₁ OH	88.15	2.2[9][10][11]	25
Hexan-1-ol	C ₆ H ₁₃ OH	102.17	0.59[12][13]	20

Experimental Protocol: Determination of Alcohol Solubility

A common method to determine the solubility of alcohols in water is the shake-flask method, which is considered the gold standard.

Objective: To determine the mass of alcohol that can dissolve in a given volume of water at a specific temperature to reach a state of equilibrium.

Materials:

- The alcohol to be tested (e.g., butan-1-ol, pentan-1-ol, hexan-1-ol)
- Distilled or deionized water
- Erlenmeyer flasks with stoppers
- A constant temperature water bath or incubator
- A calibrated analytical balance
- A magnetic stirrer and stir bars
- A centrifuge (optional)
- A gas chromatograph (GC) or other suitable analytical instrument for concentration measurement

Procedure:

- An excess amount of the alcohol is added to a known volume of water in an Erlenmeyer flask. The "excess" ensures that a saturated solution is formed.
- The flask is securely stoppered and placed in a constant temperature bath, which is set to the desired temperature (e.g., 20°C or 25°C).
- The mixture is agitated using a magnetic stirrer for a prolonged period (e.g., 24 to 48 hours) to ensure that equilibrium is reached.
- After stirring, the mixture is allowed to stand in the constant temperature bath for a significant period (e.g., another 24 hours) to allow the undissolved alcohol to separate from the aqueous phase. If necessary, centrifugation can be used to facilitate this separation.
- A sample of the clear, saturated aqueous phase is carefully withdrawn.

- The concentration of the alcohol in the aqueous sample is determined using an appropriate analytical technique, such as gas chromatography.
- The solubility is then expressed as the mass of the alcohol per unit volume or mass of water (e.g., g/100 mL).

Mandatory Visualization: The Trend of Decreasing Solubility

The solubility of alcohols in water is governed by the interplay between the hydrophilic hydroxyl (-OH) group and the hydrophobic alkyl chain. The hydroxyl group can form hydrogen bonds with water molecules, which promotes solubility. Conversely, the nonpolar alkyl chain disrupts the hydrogen bonding network of water, which disfavors solubility.

As the carbon chain length increases from C1 to C6, the hydrophobic character of the alcohol molecule becomes more dominant. This leads to a significant decrease in water solubility, as illustrated in the following diagram.

Relationship Between Carbon Chain Length and Water Solubility of Alcohols

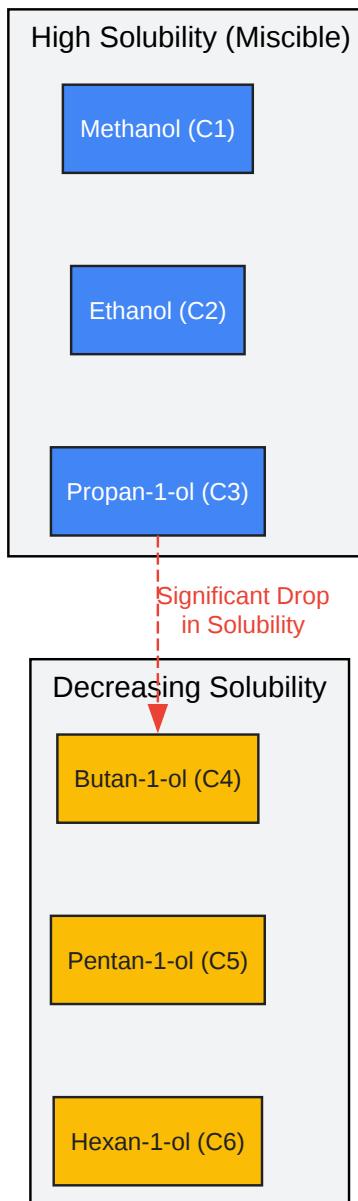
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Figure 1: Trend in water solubility of C1-C6 alcohols.

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